

Application Notes and Protocols for Measuring Keap1-Nrf2 Binding Affinity

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Compound of Interest

Compound Name: FITC-labelled Keap1-Nrf2 probe

Cat. No.: B12377376

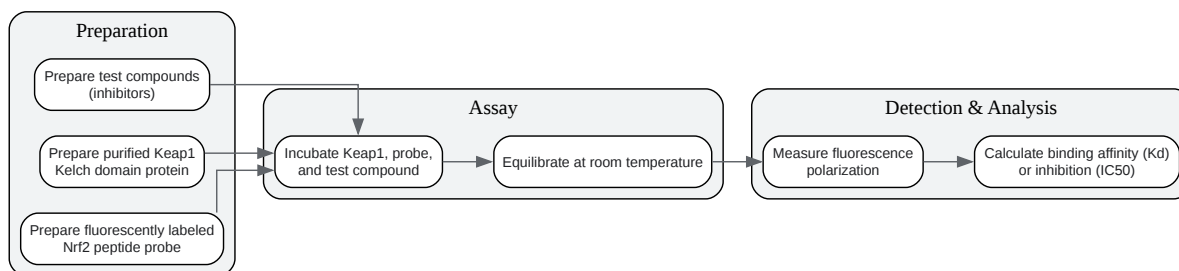
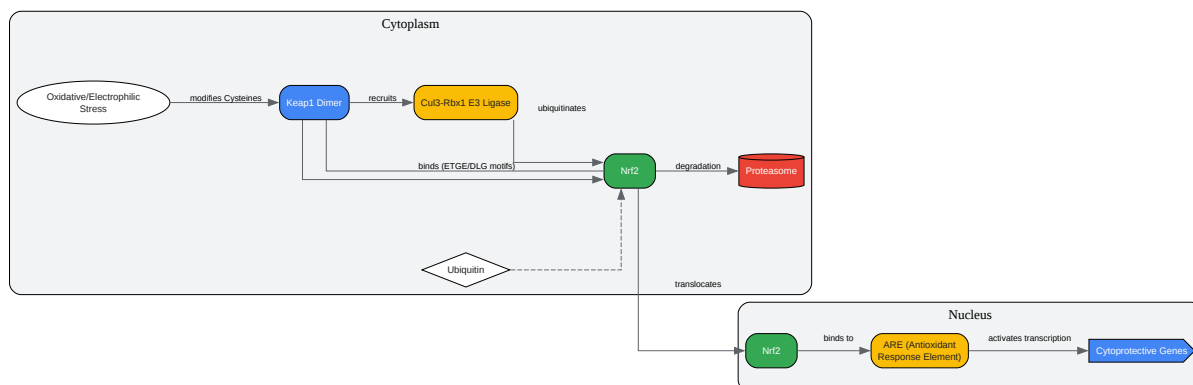
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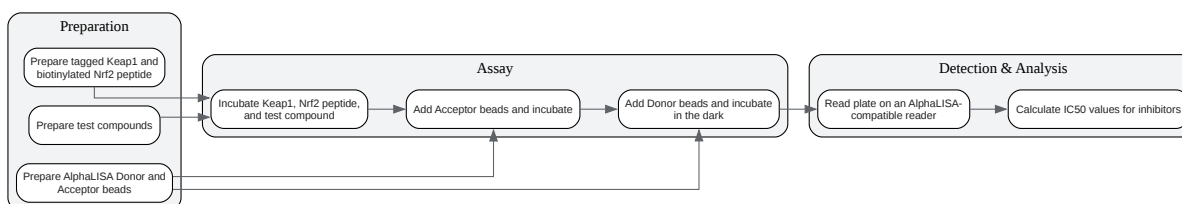
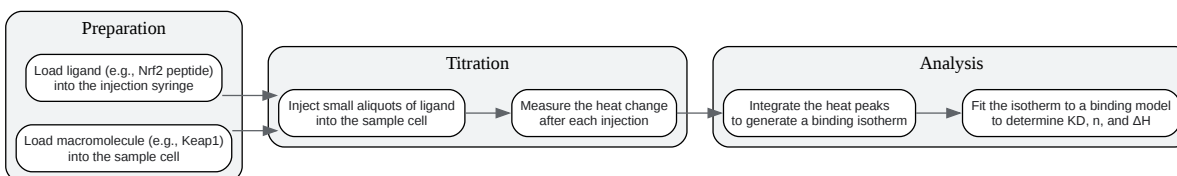
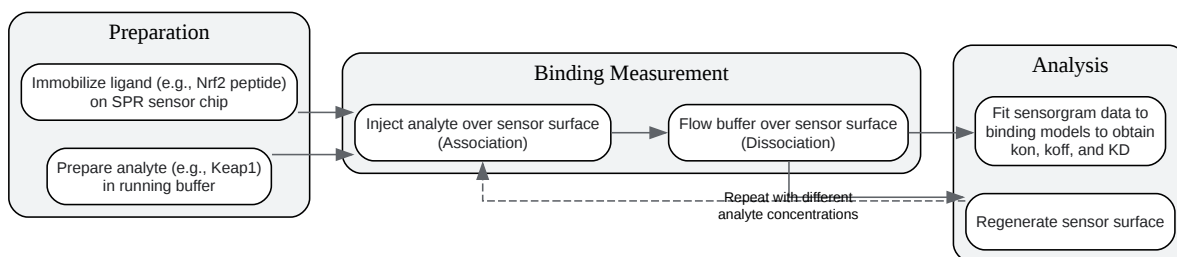
For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for various biophysical and biochemical techniques used to measure the binding affinity between Kelch-like ECH-associated protein 1 (Keap1) and Nuclear factor erythroid 2-related factor 2 (Nrf2). Understanding this interaction is crucial for the development of therapeutics targeting the Keap1-Nrf2 pathway, which is a key regulator of cellular antioxidant responses.

Keap1-Nrf2 Signaling Pathway

Under basal conditions, Keap1, a substrate adaptor protein for a Cullin 3-based E3 ubiquitin ligase, binds to the Neh2 domain of Nrf2, leading to its ubiquitination and subsequent proteasomal degradation. This process keeps the cellular levels of Nrf2 low. Upon exposure to oxidative or electrophilic stress, reactive cysteines in Keap1 are modified, inducing a conformational change that disrupts the Keap1-Nrf2 interaction. This stabilizes Nrf2, allowing it to translocate to the nucleus, where it binds to the Antioxidant Response Element (ARE) and activates the transcription of a battery of cytoprotective genes.





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